

Sulthiame-d4: A Technical Guide to its Analysis and Purity

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Compound of Interest

Compound Name: Sulthiame-d4

Cat. No.: B12415503

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the certificate of analysis, purity, and analytical methodologies for **Sulthiame-d4**. It is designed to be a valuable resource for researchers, scientists, and drug development professionals working with this deuterated analogue of the carbonic anhydrase inhibitor, Sulthiame.

Certificate of Analysis: Typical Data and Specifications

A Certificate of Analysis (CoA) for **Sulthiame-d4** provides critical information regarding its identity, purity, and quality. While specific values may vary between batches and suppliers, a typical CoA will include the data presented in the tables below.

Identification and Chemical Properties

| Parameter | Specification |
|----------------------|--|
| Compound Name | Sulthiame-d4 |
| Synonyms | 4-(Tetrahydro-1,1-dioxido-2H-1,2-thiazin-2-yl)benzenesulfonamide-d4 |
| CAS Number | 1795021-05-4[1][2] |
| Unlabeled CAS Number | 61-56-3[1] |
| Molecular Formula | C ₁₀ H ₁₀ D ₄ N ₂ O ₄ S ₂ [1][2] |
| Molecular Weight | 294.38 g/mol [1][2] |
| Appearance | White to off-white solid |
| Solubility | Soluble in DMSO and Methanol |

Quality and Purity Specifications

| Parameter | Method | Specification |
|------------------------|--|------------------------------|
| Chemical Purity | HPLC | ≥95%[1] |
| Isotopic Purity | Mass Spectrometry | ≥98% Deuterium incorporation |
| Structure Confirmation | ¹ H-NMR, ² H-NMR, MS | Conforms to structure |
| Storage Conditions | Store at +4°C[1] | |

Experimental Protocols for Analysis

Detailed and validated analytical methods are essential for confirming the quality and purity of **Sulthiame-d4**. The following sections outline the key experimental protocols.

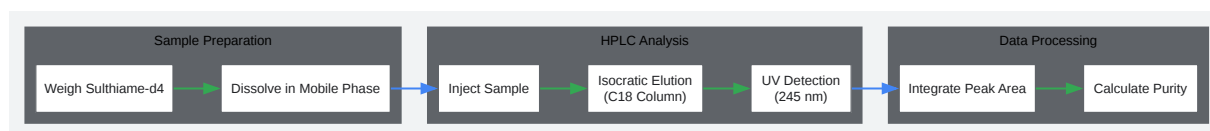
High-Performance Liquid Chromatography (HPLC) for Chemical Purity

This method is adapted from established protocols for the analysis of Sulthiame and is suitable for determining the chemical purity of **Sulthiame-d4**.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Mobile Phase: Isocratic elution with a mixture of methanol and water (e.g., 60:40 v/v).
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 245 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Dissolve an accurately weighed sample of **Sulthiame-d4** in the mobile phase to a final concentration of approximately 0.1 mg/mL.

Workflow for HPLC Analysis:



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*Workflow for HPLC purity analysis of **Sulthiame-d4**.*

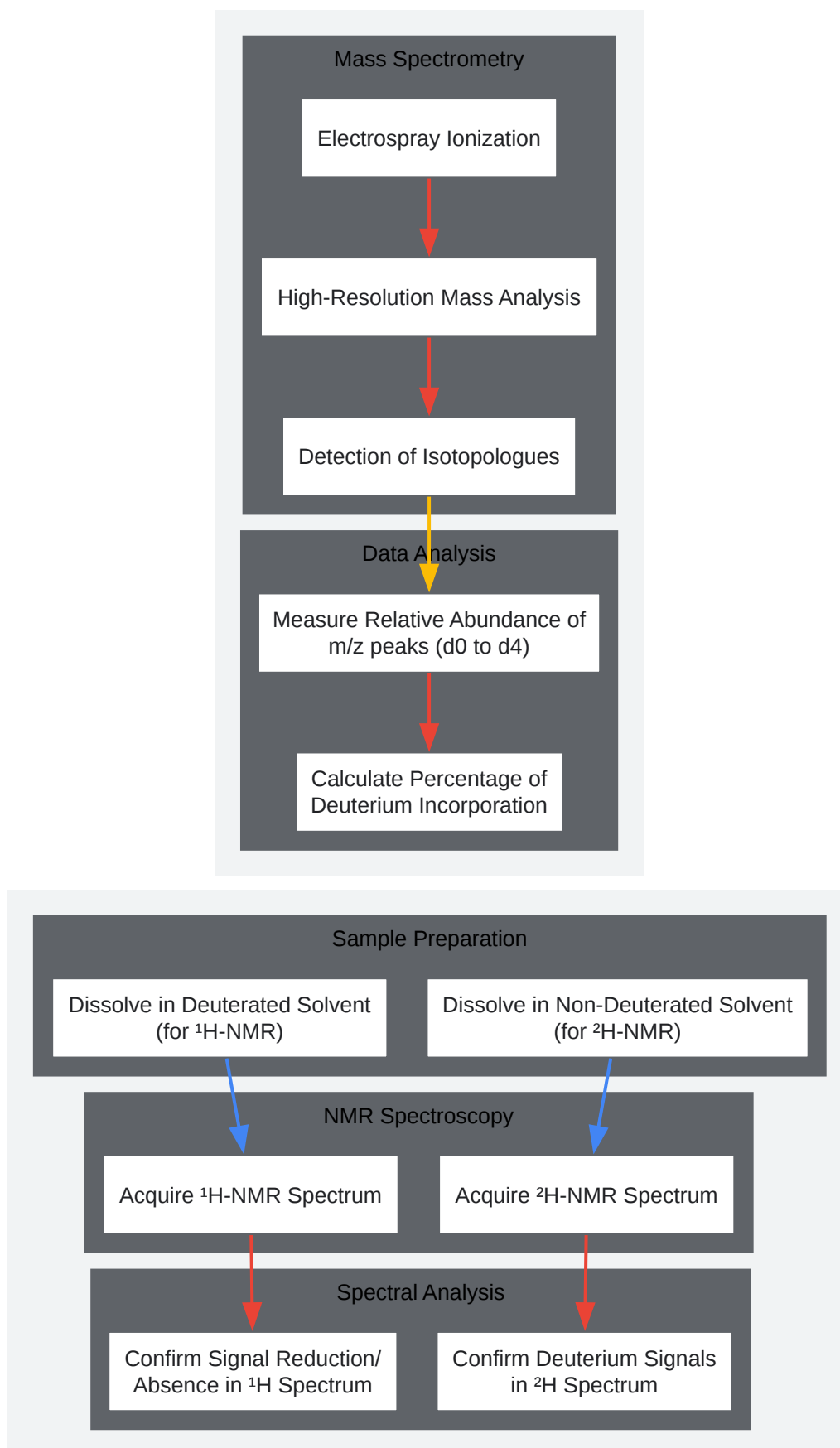
Mass Spectrometry (MS) for Isotopic Purity and Structure Confirmation

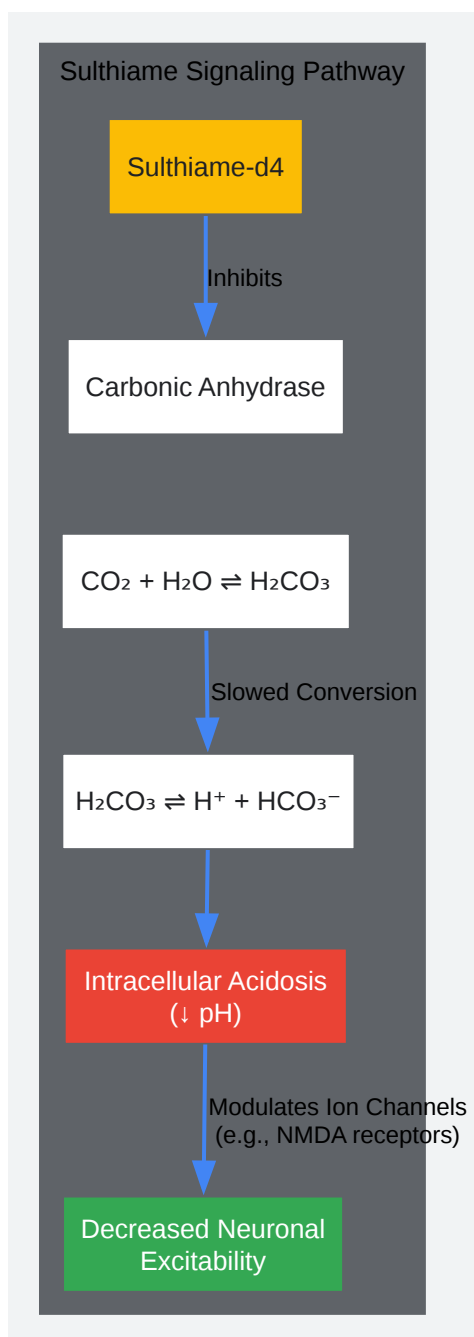
Mass spectrometry is a critical technique for confirming the molecular weight of **Sulthiame-d4** and determining its isotopic purity.

Methodology:

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an electrospray ionization (ESI) source.
- Ionization Mode: Positive or negative ion mode, depending on sensitivity.
- Mass Range: Scan a range appropriate to detect the parent ion and its isotopologues (e.g., m/z 200-400).
- Sample Infusion: The sample can be directly infused or introduced via an LC system.
- Data Analysis: Determine the mass-to-charge ratio (m/z) of the molecular ion. The isotopic distribution is analyzed to calculate the percentage of deuterium incorporation.

Logical Flow for Isotopic Purity Determination:





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References

- 1. Sulthiame-d4 | CAS 1795021-05-4 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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